

environmental impact of 2,2-Bis(hydroxymethyl)butanoic acid

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Compound of Interest

Compound Name: 2,2-Bis(hydroxymethyl)butanoic acid

Cat. No.: B159916

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Introduction to 2,2-Bis(hydroxymethyl)butanoic acid (DMBA)

2,2-Bis(hydroxymethyl)butanoic acid (DMBA) is a multifunctional organic compound characterized by a carboxylic acid group and two primary hydroxyl groups. It is utilized in the synthesis of polymers, particularly in the production of water-soluble polyurethane dispersions, polyester resins, and epoxy esters, where it acts as a hydrophilic and crosslinking agent.^[1] DMBA is often marketed as an environmentally friendly alternative to its lower homologue, 2,2-bis(hydroxymethyl)propionic acid (DMPA).^[1] A thorough understanding of its environmental profile is therefore essential for its safe and sustainable application.

Physicochemical Properties and Justification for Read-Across

The environmental fate and ecotoxicity of a chemical are largely governed by its physicochemical properties. The structural similarity between DMBA and DMPA, differing only by an additional methyl group on the ethyl side chain of DMBA, results in comparable physicochemical properties. This similarity forms the basis for the read-across approach used in this assessment.

Property	2,2-Bis(hydroxymethyl)butanoic acid (DMBA)	2,2-bis(hydroxymethyl)propionic acid (DMPA)	Justification for Read-Across Similarity
CAS Number	10097-0-6	4767-03-7	-
Molecular Formula	C ₆ H ₁₂ O ₄	C ₅ H ₁₀ O ₄	Homologous series, differing by one -CH ₂ - group.
Molecular Weight	148.16 g/mol	134.13 g/mol	Similar molecular size and mass.
Melting Point	109-112 °C[2][3]	189-191 °C	Both are solids at room temperature.
Water Solubility	487 g/L at 20°C[1][3][4]	High (readily soluble)	High water solubility for both indicates low potential for bioaccumulation and partitioning to sediment.
log K _{ow} (Octanol-Water Partition Coefficient)	-0.68 (Predicted)[1]	-1.3 (Predicted)	Both have very low, negative log K _{ow} values, indicating they are hydrophilic and have a low potential for bioaccumulation.
Vapor Pressure	0 Pa at 25°C[1][2]	Low	Both have negligible vapor pressure, suggesting low volatility and limited atmospheric transport.
pKa	4.16 (Predicted)[1][2][3]	~4-5	Both are weak acids and will exist predominantly as

anions in
environmental waters.

Environmental Fate

The environmental fate of DMBA is assessed based on data for DMPA.

Biodegradation

Based on studies conducted on DMPA, DMBA is not expected to be readily biodegradable. However, it is likely to be inherently biodegradable, meaning it will degrade in the environment over a longer period.

Test Type	Guideline	Results for DMPA	Conclusion for DMBA (via Read-Across)
Ready Biodegradability	OECD 301A	1% degradation after 28 days (not readily biodegradable)	Not readily biodegradable
Inherent Biodegradability	OECD 302B	89% degradation after 28 days (inherently biodegradable)	Inherently biodegradable

Environmental Distribution

Due to its high water solubility and low predicted octanol-water partition coefficient, DMBA is expected to remain predominantly in the aquatic compartment if released into the environment. Its low vapor pressure indicates that volatilization from water or soil surfaces will be negligible. Adsorption to soil or sediment is also expected to be low.

Ecotoxicity

The ecotoxicity of DMBA is predicted based on the available data for DMPA. The GHS classification for DMBA as "Harmful to aquatic life with long lasting effects" (H412) is consistent with the chronic toxicity data for DMPA.^[5]

Aquatic Toxicity

Organism	Test Type	Guideline	Endpoint	Value for DMPA (mg/L)	Predicted Ecotoxicity for DMBA
Fish (Danio rerio)	Acute	OECD 203	96h LC ₅₀	> 100	Low acute toxicity
Daphnia (Daphnia magna)	Acute	OECD 202	48h EC ₅₀	> 100	Low acute toxicity
Algae (Pseudokirchneriella subcapitata)	Acute	OECD 201	72h ErC ₅₀	> 100	Low acute toxicity
Fish (Pimephales promelas)	Chronic	OECD 210	32d NOEC	10	Harmful on a chronic basis
Daphnia (Daphnia magna)	Chronic	OECD 211	21d NOEC	12.5	Harmful on a chronic basis

Experimental Protocols

The following are summaries of the standard experimental protocols used to generate the environmental data for DMPA, which are used for the read-across assessment of DMBA.

Ready Biodegradability - OECD 301A

A known concentration of the test substance is inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge). The degradation is followed by measuring the dissolved organic carbon (DOC) concentration over a 28-day period. A substance is considered readily biodegradable if it shows more than 70% DOC removal within this period.

Acute Toxicity to Fish - OECD 203

Fish are exposed to the test substance in a static or semi-static system for 96 hours. The mortality is recorded at 24, 48, 72, and 96 hours, and the concentration lethal to 50% of the fish (LC_{50}) is determined.

Acute Toxicity to Daphnia - OECD 202

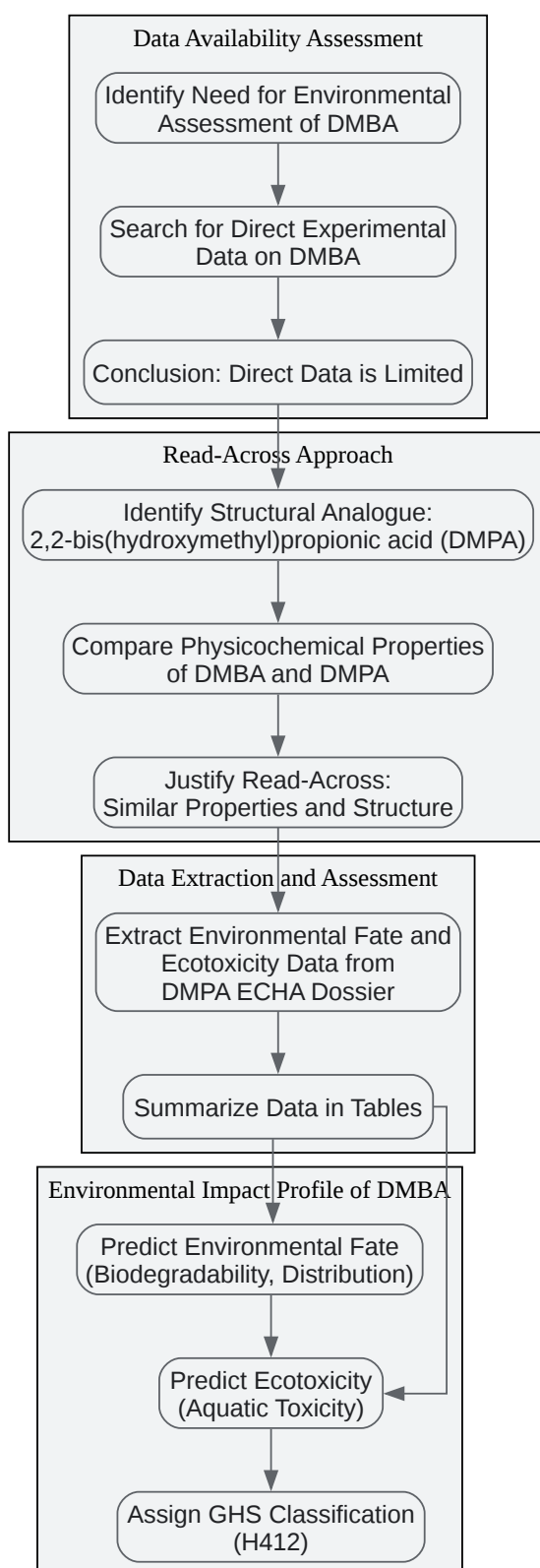
Daphnids are exposed to the test substance for 48 hours. The concentration at which 50% of the daphnids are immobilized (EC_{50}) is determined.

Algal Growth Inhibition Test - OECD 201

A culture of algae is exposed to various concentrations of the test substance over 72 hours. The inhibition of growth is measured, and the concentration that causes a 50% reduction in growth rate (ErC_{50}) is calculated.

Mandatory Visualizations

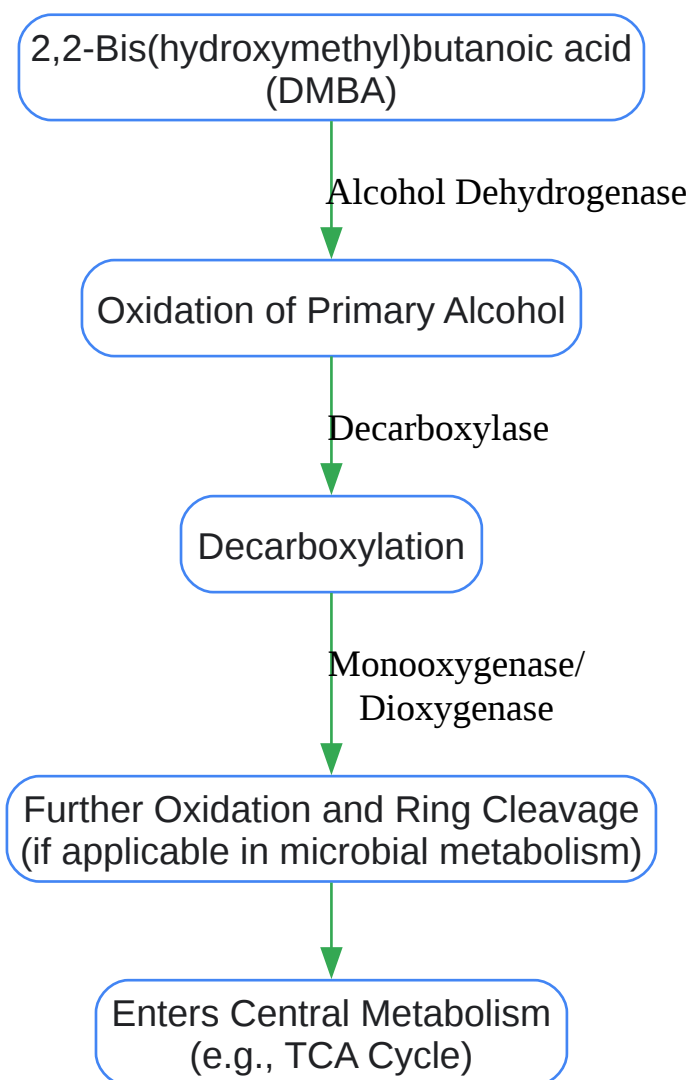
Environmental Risk Assessment Workflow



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Caption: Workflow for the environmental risk assessment of DMBA using a read-across approach.

Hypothetical Biodegradation Pathway of DMBA



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Caption: A hypothetical aerobic biodegradation pathway for DMBA.

Conclusion

Based on a scientifically justified read-across from its close structural analogue, 2,2-bis(hydroxymethyl)propionic acid, **2,2-Bis(hydroxymethyl)butanoic acid** is characterized as being inherently biodegradable but not readily biodegradable. It exhibits low acute toxicity to

aquatic organisms (fish, daphnia, and algae). However, chronic exposure may be harmful to aquatic life, which is consistent with its GHS classification of H412 ("Harmful to aquatic life with long lasting effects"). Due to its high water solubility and low potential for bioaccumulation, DMBA is expected to primarily reside in the water compartment and is unlikely to pose a significant risk of biomagnification. While this read-across assessment provides a robust initial understanding of the environmental profile of DMBA, direct experimental studies would be beneficial for a definitive characterization.

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